

"discovery and history of calcium maleate"

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Compound of Interest

Compound Name: *Calcium Maleate*

Cat. No.: *B1233713*

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In-Depth Technical Guide: Calcium Maleate

Introduction

Calcium maleate, the calcium salt of maleic acid, is a compound with emerging applications in various industrial and biomedical fields. While not as extensively studied as other calcium salts, its unique properties, derived from the dicarboxylic nature of maleic acid, have garnered scientific interest. This guide provides a comprehensive overview of the available technical information regarding **calcium maleate**, with a focus on its synthesis, properties, and analytical characterization. Due to the limited publicly available research on the specific "discovery and history" of **calcium maleate** as a distinct entity, this document will focus on the technical data available from patent literature and related scientific principles.

Synthesis and Properties

Calcium maleate is typically synthesized through the reaction of a calcium salt, such as calcium hydroxide or calcium carbonate, with maleic acid or maleic anhydride. The resulting salt's properties are influenced by the stoichiometry of the reactants and the reaction conditions.

Table 1: Physicochemical Properties of **Calcium Maleate**

Property	Value	Source
Molecular Formula	C4H2CaO4	
Molecular Weight	154.14 g/mol	
Appearance	White crystalline powder	General observation
Solubility in Water	Sparingly soluble	

Experimental Protocols

Protocol 1: Synthesis of Calcium Maleate

Objective: To synthesize **calcium maleate** from calcium hydroxide and maleic acid.

Materials:

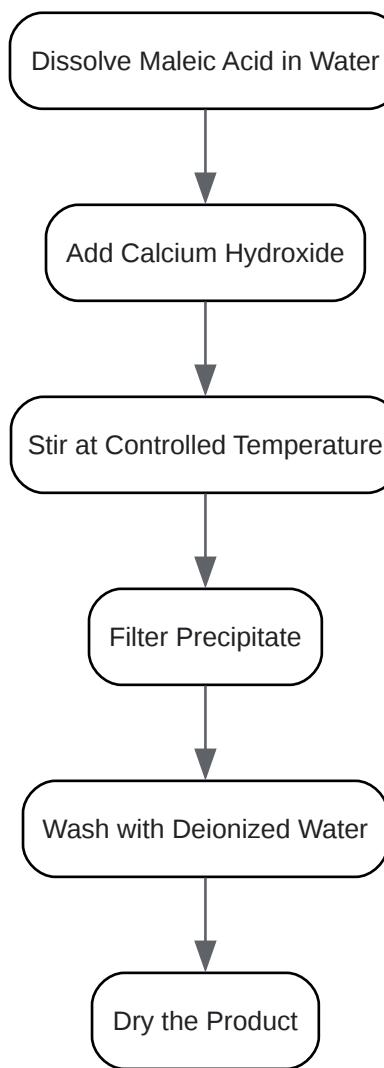
- Calcium hydroxide ($\text{Ca}(\text{OH})_2$)
- Maleic acid ($\text{C}_4\text{H}_4\text{O}_4$)
- Deionized water
- Magnetic stirrer
- Beakers
- Filtration apparatus (Buchner funnel, filter paper)
- Drying oven

Procedure:

- A specific molar ratio of maleic acid is dissolved in deionized water with continuous stirring.
- A stoichiometric amount of calcium hydroxide is slowly added to the maleic acid solution.
- The reaction mixture is stirred at a controlled temperature (e.g., 60°C) for a set duration (e.g., 2 hours) to ensure complete reaction.

- The resulting precipitate of **calcium maleate** is collected by filtration.
- The collected solid is washed with deionized water to remove any unreacted starting materials.
- The final product is dried in an oven at a specified temperature (e.g., 105°C) until a constant weight is achieved.

Logical Relationship of Synthesis Steps



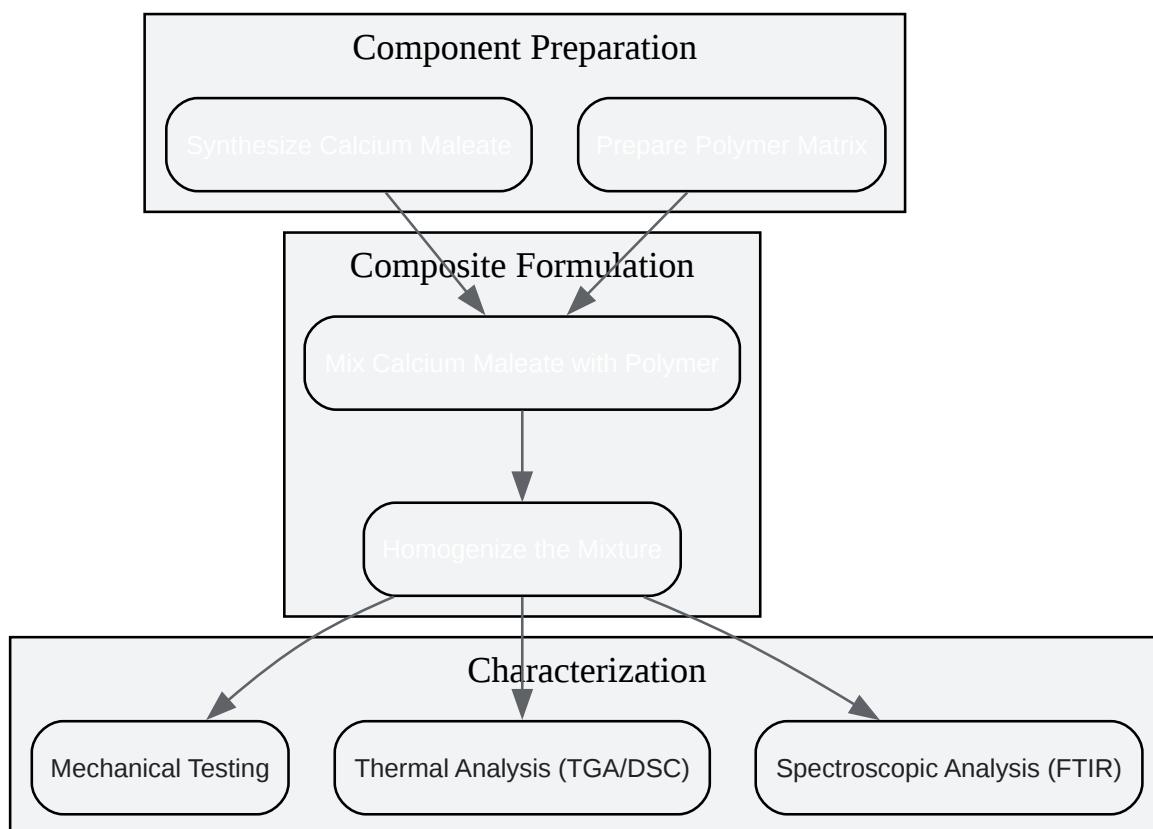
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Caption: A flowchart illustrating the key steps in the synthesis of **calcium maleate**.

Applications in Research and Development

Patent literature suggests the use of **calcium maleate** in various formulations, including as a component in polymer compositions and as a food additive. Its potential as a calcium supplement or in drug delivery systems is an area of ongoing investigation, although detailed public research is scarce. The dicarboxylate nature of the maleate ion could offer advantages in terms of chelation and interaction with biological systems.

Experimental Workflow for Polymer Composite Formulation



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Caption: A workflow for incorporating **calcium maleate** into a polymer composite and its subsequent characterization.

Conclusion

While the dedicated scientific literature on the discovery and history of **calcium maleate** is limited, its synthesis and potential applications are evident from patent filings. The methodologies presented here provide a foundational understanding for researchers and drug development professionals interested in exploring the properties and utility of this compound. Further research is warranted to fully elucidate its physicochemical characteristics and potential biological activities, which could pave the way for novel applications in materials science and pharmaceuticals. The lack of detailed signaling pathway information precludes the creation of such a diagram at this time.

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